Independent Verification of TAR-200 Findings: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: *SU200*

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This guide provides an objective comparison of the investigational drug delivery system TAR-200 with other approved therapies for Bacillus Calmette-Guérin (BCG)-unresponsive, high-risk non-muscle-invasive bladder cancer (NMIBC). The information is based on publicly available clinical trial data and is intended to assist in the independent verification of TAR-200's performance.

Data Presentation: Quantitative Comparison of Therapies

The following tables summarize the key efficacy and safety data from clinical trials of TAR-200 and its primary alternatives, pembrolizumab and nadofaragene firadenovec.

Table 1: Efficacy of TAR-200 and Alternatives in BCG-Unresponsive, High-Risk NMIBC

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Treatment (Trial)	Patient Population	Complete Response (CR) Rate	Duration of Response (DOR)
TAR-200 (SunRISe-1, Cohort 2)	CIS ± papillary tumors	82.4%	Median: 25.8 months
Pembrolizumab (KEYNOTE-057, Cohort A)	CIS ± papillary tumors	41% (at 3 months)	Median: 16.2 months
Nadofaragene Firadenovec (CS-003)	CIS ± papillary tumors	51%	Median: 9.7 months
TAR-200 + Cetrelimab (SunRISe-1, Cohort 1)	CIS ± papillary tumors	67.9%	Not Reported
Cetrelimab (SunRISe-1, Cohort 3)	CIS ± papillary tumors	46.4%	Not Reported

CIS: Carcinoma in situ

Table 2: Safety Profile of TAR-200 and Alternatives

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Treatment (Trial)	Grade ≥3 Treatment-Related Adverse Events (AEs)	Serious Treatment-Related AEs	Discontinuation due to Treatment-Related AEs
TAR-200 (SunRISe-1, Cohort 2)	12.9%	5.9%	3.5%
Pembrolizumab (KEYNOTE-057)	14.4%	12.9%	10.6%
Nadofaragene Firadenovec (Phase 3 Trial)	No Grade 3-5 AEs reported	Not Reported	1.9%
TAR-200 + Cetrelimab (SunRISe-1, Cohort 1)	37.7%	15.1%	Not Reported
Cetrelimab (SunRISe-1, Cohort 3)	7.1%	3.6%	Not Reported

Experimental Protocols: Key Methodologies

SunRISe-1 Trial (for TAR-200)

The SunRISe-1 study (NCT04640623) is a Phase 2b, open-label, multicenter study evaluating the efficacy and safety of TAR-200 in patients with BCG-unresponsive, high-risk NMIBC who are ineligible for or have declined radical cystectomy.[1][2][3][4]

- Patient Population: Eligible participants were adults with histologically confirmed BCG-unresponsive carcinoma in situ (CIS), with or without papillary disease (high-grade Ta, any T1), diagnosed within 12 months of the last BCG dose.[4]
- Study Design: The study has multiple cohorts. Cohort 2, which is the focus of the monotherapy data, involved the administration of TAR-200 alone.[3][4]
- Intervention: TAR-200, an intravesical drug delivery system, provides a sustained release of gemcitabine into the bladder.[4] It was dosed through month 24.[3][4]

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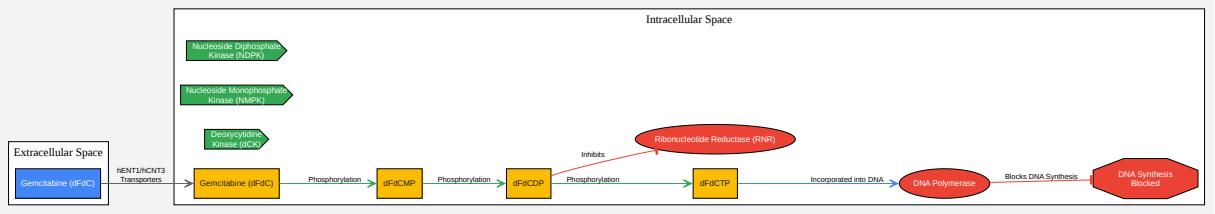
- Primary Endpoints: The primary endpoint for cohorts with CIS was the centrally confirmed overall complete response (CR) rate.[3][4]

- Assessments: Disease response was assessed via cystoscopy and central urine cytology every 12 weeks for up to two years, and then every 24 weeks. Central pathology (biopsy/TURBT) was performed at weeks 24 and 48.[4]

Mandatory Visualizations

Gemcitabine Signaling Pathway

The following diagram illustrates the cellular uptake and mechanism of action of gemcitabine, the active drug in TAR-200. Gemcitabine, a nucleoside analog, interferes with DNA synthesis, leading to cancer cell death.[5][6][7][8][9][10][11][12]



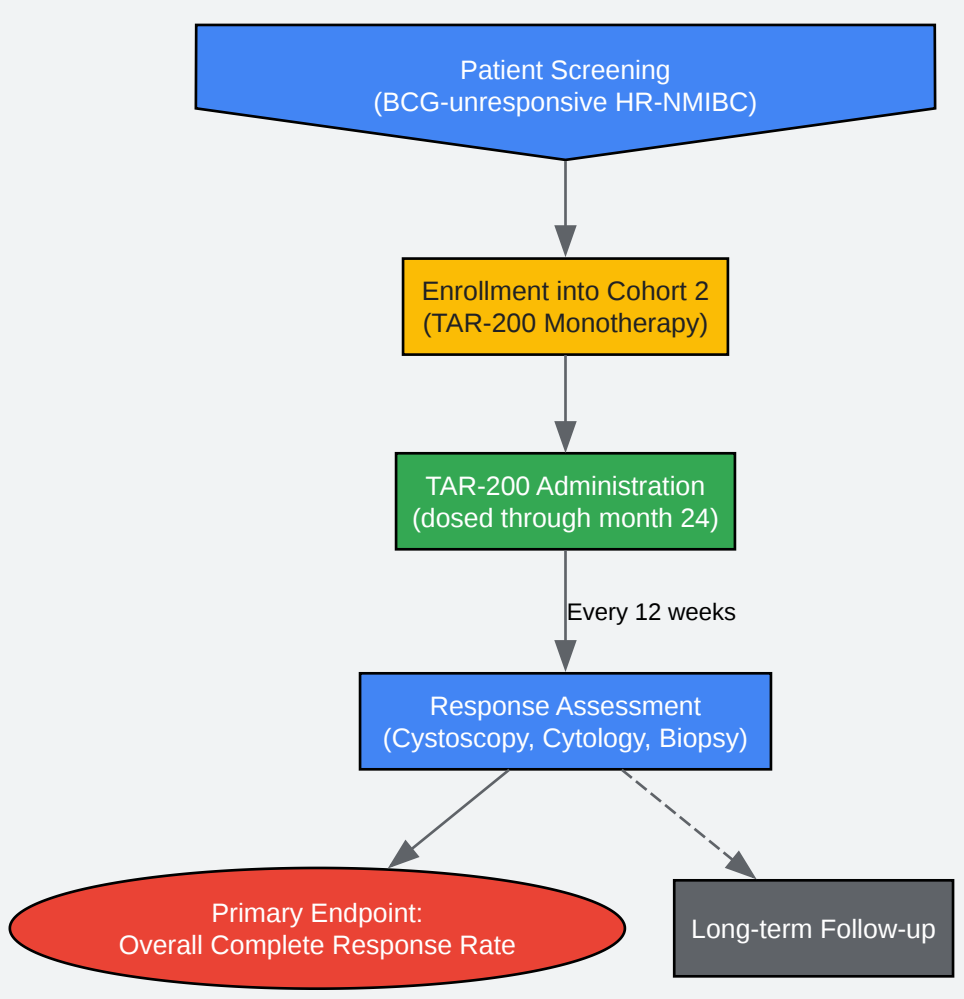
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Caption: Cellular uptake and mechanism of action of gemcitabine.

Experimental Workflow: SunRISe-1 Trial

This diagram outlines the key stages of the SunRISe-1 clinical trial for patients receiving TAR-200 monotherapy.

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Caption: Simplified workflow of the SunRISe-1 clinical trial (Cohort 2).

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